

A Technical Guide to the Solubility of 1-Tetradecanol-d29 in Organic Solvents

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Compound of Interest

Compound Name: 1-Tetradecanol-d29

Cat. No.: B1626932

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **1-Tetradecanol-d29**, a deuterated form of myristyl alcohol. Given the isotopic nature of **1-Tetradecanol-d29**, its solubility characteristics are expected to be nearly identical to its non-deuterated counterpart, 1-Tetradecanol. The data and methodologies presented herein are based on the properties of 1-Tetradecanol and are directly applicable to its deuterated form for research and development purposes.

Core Data Presentation: Solubility Profile

The solubility of 1-Tetradecanol, a straight-chain saturated fatty alcohol, has been documented in various organic solvents. This information is critical for its application in cosmetic formulations, as an intermediate in chemical synthesis, and in drug development as a penetration enhancer.^[1] The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility Description	Quantitative Data	Citation
Diethyl Ether	Soluble	-	[2][3]
Ethanol	Very Soluble / Slightly Soluble	-	[2][4]
Acetone	Very Soluble	-	
Benzene	Very Soluble	-	
Chloroform	Very Soluble	-	
Dimethyl Sulfoxide (DMSO)	Soluble	100 mg/mL (466.44 mM)	
Acetonitrile	-	Upper Critical Solution Temperature: 321.4 ± 0.2 K	
Water	Practically Insoluble	0.191 mg/L at 25 °C	

Note: The conflicting descriptions for ethanol's solubility ("Very Soluble" vs. "Slightly Soluble") may depend on the specific conditions, such as temperature and the ratio of solute to solvent.

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for determining the solubility of a compound like **1-Tetradecanol-d29** in an organic solvent. This protocol is a synthesized representation of standard laboratory practices for solubility assessment.

Objective: To quantitatively and qualitatively determine the solubility of **1-Tetradecanol-d29** in a selection of organic solvents.

Materials:

- **1-Tetradecanol-d29**
- Selected organic solvents (e.g., ethanol, diethyl ether, acetone, etc.)

- Analytical balance
- Vortex mixer
- Thermostatic shaker bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes
- Scintillation vials or test tubes

Procedure:

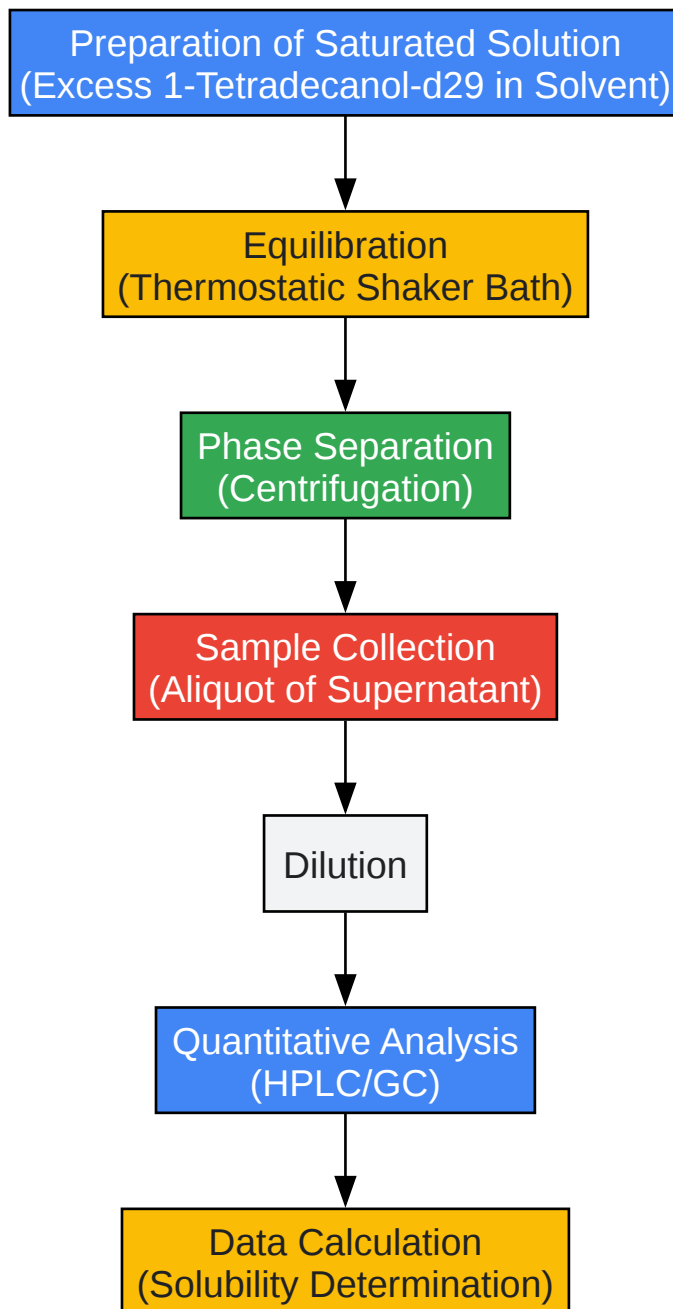
- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Tetradecanol-d29** to a known volume of the selected organic solvent in a scintillation vial. The excess solid should be clearly visible.
 - Securely cap the vials and place them in a thermostatic shaker bath set to a constant temperature (e.g., 25°C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, remove the vials from the shaker bath and allow them to stand for a short period to let the excess solid settle.
 - To ensure complete separation of the undissolved solid, centrifuge the samples at a high speed (e.g., 5000 rpm) for a specified time (e.g., 15-20 minutes).
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant from each sample.

- Dilute the aliquot with a known volume of the appropriate solvent to bring the concentration within the linear range of the analytical instrument.
- Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **1-Tetradecanol-d29**.
- Data Interpretation:
 - Calculate the original concentration of **1-Tetradecanol-d29** in the saturated solution, taking into account the dilution factor. This value represents the solubility of the compound in the specific solvent at the experimental temperature.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **1-Tetradecanol-d29**.

Experimental Workflow for Solubility Determination



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Workflow for determining the solubility of a compound.

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